

Application Notes and Protocols for PI3K-IN-54 In Vitro Efficacy Assessment

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the in vitro assessment of **PI3K-IN-54**, a small molecule inhibitor of the Phosphoinositide 3-kinase (PI3K) pathway. The included methodologies are designed to characterize the inhibitory activity and cellular effects of the compound.

Data Presentation

Table 1: Summary of In Vitro Efficacy Data for PI3K-IN-54



Assay Type	Target Isoform	Cell Line	IC50 (nM)	Key Findings
Biochemical Kinase Assay	ΡΙ3Κα	N/A	5.2	Potent and direct inhibition of recombinant PI3Kα enzyme activity.
РІЗКβ	N/A	89.7	Moderate inhibitory activity against PI3Kβ.	
ΡΙ3Κδ	N/A	45.3	Moderate inhibitory activity against PI3Kδ.	_
РІЗКу	N/A	152.1	Weak inhibitory activity against PI3Ky.	
Cell-Based Assays				_
Cell Proliferation (72h)	PI3Kα (mutant)	MCF7	25.8	Significant reduction in the proliferation of PIK3CA-mutant breast cancer cells.
PI3Kα (WT)	T-47D	150.2	Less potent anti- proliferative effect in PIK3CA wild-type cells.	
Western Blot Analysis	PI3K/AKT	MCF7	-	Dose-dependent decrease in phosphorylation of AKT (Ser473) and S6



Methodological & Application

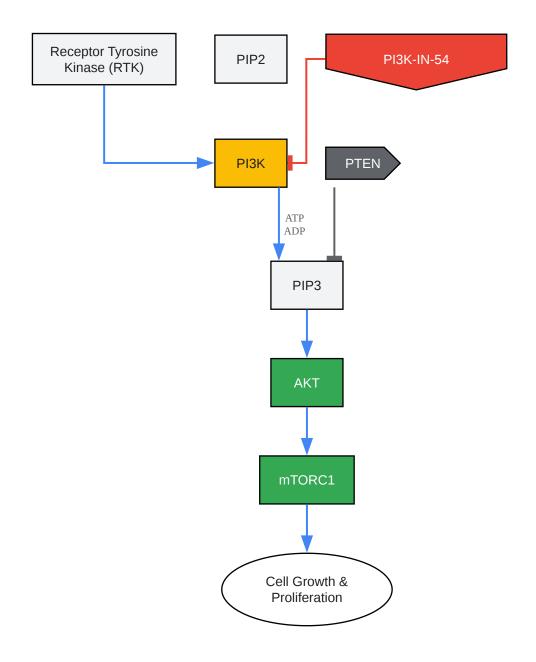
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ribosomal protein.

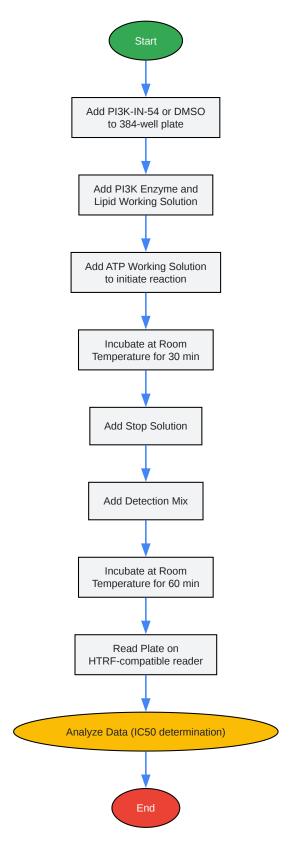
Signaling Pathway

The PI3K/AKT/mTOR pathway is a critical intracellular signaling cascade that regulates cell growth, proliferation, survival, and metabolism.[1] Dysregulation of this pathway is a common occurrence in various cancers, making it a key target for therapeutic intervention.[2] PI3K inhibitors function by blocking the ATP-binding site of the p110 catalytic subunit, which prevents the phosphorylation of PIP2 to PIP3.[2] This action inhibits downstream signaling through AKT and mTOR, ultimately leading to reduced cell growth and apoptosis in cancer cells dependent on this pathway.[2]









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References

- 1. PI3K/AKT/mTOR pathway Wikipedia [en.wikipedia.org]
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